

Thermochemical Data for 3-Hepten-1-ol: A Technical Guide

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Compound of Interest

Compound Name: 3-Hepten-1-ol

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This technical guide provides an overview of the available thermochemical data for **3-Hepten-1-ol**. Recognizing the scarcity of experimentally determined values in publicly accessible literature, this document presents computationally derived data and outlines a comprehensive experimental protocol for the determination of the enthalpy of combustion, a key thermochemical parameter. This guide is intended for researchers, scientists, and professionals in drug development who require such data for reaction modeling, safety analysis, and process design.

Data Presentation: Calculated Thermochemical Properties

The following tables summarize the thermochemical and physical properties of **3-Hepten-1-ol**. It is critical to note that these values have been estimated using computational group-contribution methods, primarily the Joback and Crippen methods, and are not the result of direct experimental measurement.^[1] While these methods provide valuable approximations, for high-precision applications, experimental verification is recommended.

Table 1: Calculated Thermochemical Properties of **3-Hepten-1-ol**^[1]

Property	Symbol	Value	Unit	Method
Enthalpy of Formation (Ideal Gas, 298 K)	$\Delta_f H^\circ$	-222.82	kJ/mol	Joback Method
Gibbs Free Energy of Formation (Ideal Gas, 298 K)	$\Delta_f G^\circ$	-48.54	kJ/mol	Joback Method
Enthalpy of Vaporization (at normal boiling point)	$\Delta_{\text{vap}} H^\circ$	47.81	kJ/mol	Joback Method
Enthalpy of Fusion	$\Delta_{\text{fus}} H^\circ$	18.18	kJ/mol	Joback Method

Table 2: Calculated Temperature-Dependent Ideal Gas Heat Capacity ($C_{p,\text{gas}}$)[1]

Temperature (K)	Ideal Gas Heat Capacity (J/mol·K)	Method
455.90	231.48	Joback Method
483.86	241.71	Joback Method
511.82	251.49	Joback Method
539.78	260.84	Joback Method
567.74	269.79	Joback Method
595.69	278.34	Joback Method
623.65	286.52	Joback Method

Table 3: Other Calculated Physical Properties[1]

Property	Symbol	Value	Unit	Method
Normal Boiling Point	T _b	455.90	K	Joback Method
Normal Melting Point	T _f	224.39	K	Joback Method
Critical Temperature	T _c	623.65	K	Joback Method
Critical Pressure	P _c	3280.28	kPa	Joback Method
Critical Volume	V _c	0.426	m ³ /kmol	Joback Method
Octanol/Water Partition Coefficient	logP	1.725	Crippen Method	

Experimental Protocols: Determination of Enthalpy of Combustion

The primary experimental method for determining the enthalpy of combustion for a liquid alcohol is calorimetry. The following protocol describes a general procedure using a simple calorimeter, such as a copper can, to obtain the heat of combustion.

Objective: To experimentally determine the molar enthalpy of combustion of **3-Hepten-1-ol**.

Principle: A known mass of the alcohol is burned in a spirit lamp. The heat released during combustion is absorbed by a known mass of water in a calorimeter.^{[2][3]} By measuring the temperature change of the water, the heat absorbed can be calculated. This value is then used to determine the enthalpy change per mole of alcohol burned.^[4]

Materials and Apparatus:

- **3-Hepten-1-ol**
- Spirit lamp with a wick

- Copper calorimeter (or an aluminum can)[5]
- Digital thermometer (accurate to ± 0.1 °C)
- Electronic balance (accurate to ± 0.01 g)
- 100 cm³ or 250 cm³ measuring cylinder[5]
- Clamp stand and clamp
- Stirring rod
- Draught shield (optional, but recommended for accuracy)
- Deionized water

Procedure:

- Preparation:
 - Measure a precise volume of deionized water (e.g., 100 cm³) using a measuring cylinder and pour it into the copper calorimeter.[2]
 - Set up the apparatus by clamping the calorimeter at a fixed height above the spirit lamp. Ensure the flame will be close to the bottom of the calorimeter without touching it.[5]
 - Place a draught shield around the apparatus to minimize heat loss to the surroundings.[4]
- Initial Measurements:
 - Record the initial temperature of the water (T_{initial}) in the calorimeter using the digital thermometer. Ensure the water is stirred gently for a uniform temperature.[3]
 - Fill the spirit lamp with **3-Hepten-1-ol**.
 - Measure the initial total mass of the spirit lamp, including the cap and alcohol (m_{initial}), using the electronic balance.[2]
- Combustion:

- Place the spirit lamp under the calorimeter and light the wick.[4]
- Continuously and gently stir the water with the stirring rod throughout the heating process to ensure even heat distribution.[6]
- Monitor the temperature of the water. Continue the combustion until a significant temperature rise is observed (e.g., 20-30 °C).[5]
- Final Measurements:
 - Extinguish the flame by carefully placing the cap back on the spirit lamp.[5]
 - Continue stirring the water and record the maximum temperature reached (T_{final}).[4]
 - Immediately reweigh the spirit lamp with its cap and remaining alcohol (m_{final}) to determine the mass of alcohol burned.[2]

Calculations:

- Mass of Alcohol Burned (Δm):
 - $\Delta m = m_{\text{initial}} - m_{\text{final}}$
- Heat Absorbed by Water (q):
 - $q = m_{\text{water}} \times c_{\text{water}} \times \Delta T$
 - Where:
 - m_{water} is the mass of the water (in g). Assuming the density of water is 1 g/cm³, 100 cm³ of water has a mass of 100 g.
 - c_{water} is the specific heat capacity of water (4.18 J g⁻¹ K⁻¹).[6]
 - ΔT is the change in temperature of the water ($T_{\text{final}} - T_{\text{initial}}$).
- Moles of Alcohol Burned (n):
 - $n = \Delta m / M_r$

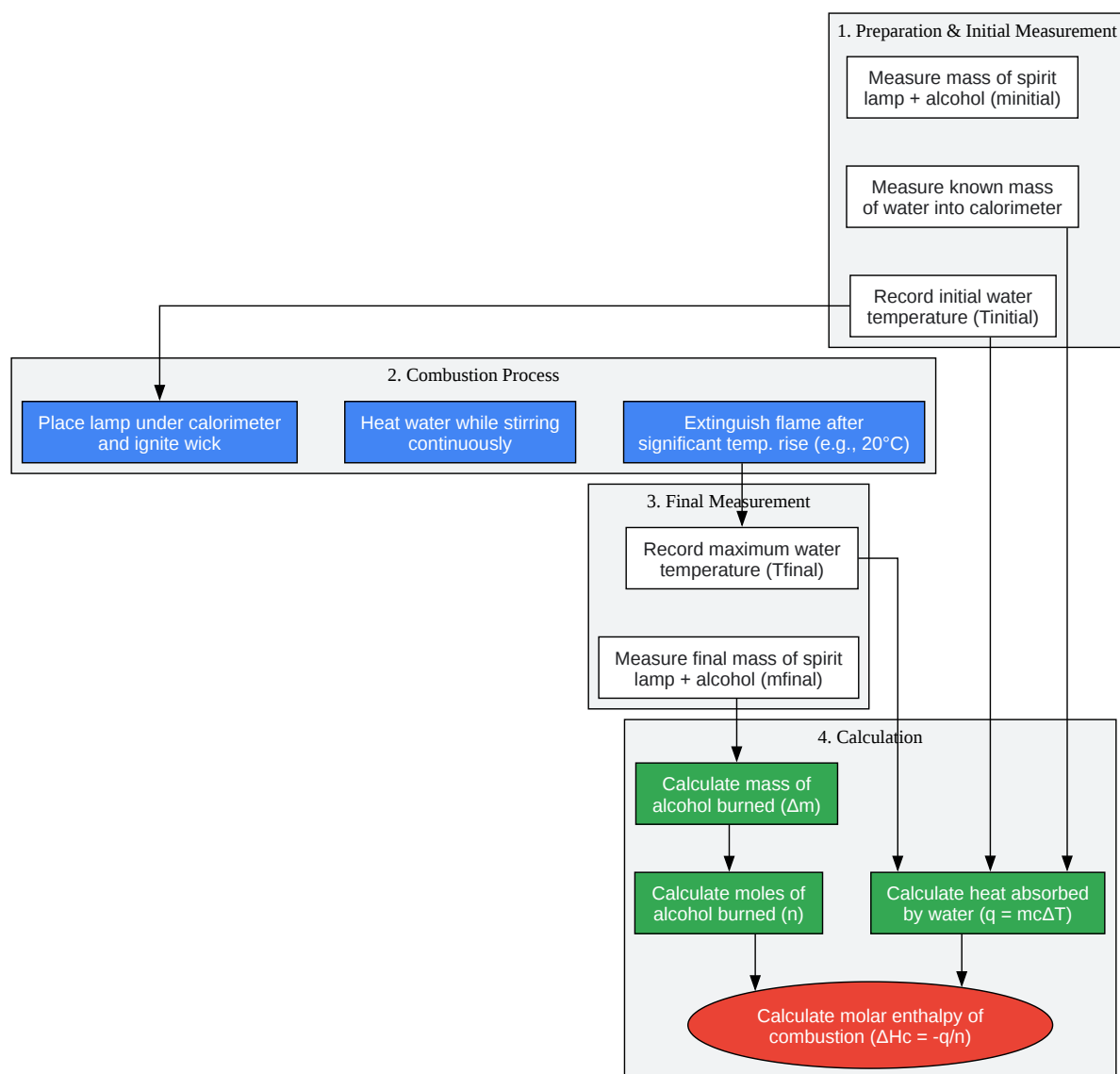
- Where M_r is the molar mass of **3-Hepten-1-ol** ($C_7H_{14}O$), which is 114.19 g/mol .
- Molar Enthalpy of Combustion (ΔH_c):
 - $\Delta H_c = -q / n$
 - The result is typically expressed in kJ/mol. The negative sign indicates that the reaction is exothermic.[4]

Sources of Error and Improvements:

- Heat Loss: A significant source of error is the loss of heat to the surroundings by convection and radiation. This can be minimized by using a draught shield, insulating the calorimeter, and placing the flame as close to the calorimeter as possible.[4]
- Incomplete Combustion: If the flame is sooty, it indicates incomplete combustion, which releases less energy than complete combustion. Ensuring a sufficient oxygen supply can mitigate this.
- Heat Absorption by Apparatus: The calorimeter itself absorbs some heat. To improve accuracy, the heat capacity of the calorimeter can be determined in a separate calibration experiment using a substance with a known enthalpy of combustion.[3][5]

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the enthalpy of combustion.



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Workflow for Calorimetric Determination of Enthalpy of Combustion.

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